

In-Depth Technical Guide: B-N Bond Characteristics in Tris(methylamino)borane

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Compound of Interest

Compound Name: Tris(methylamino)borane

Cat. No.: B15388924

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Abstract

Tris(methylamino)borane, $B(NHCH_3)_3$, is a fundamental aminoborane that serves as a key building block in the synthesis of advanced materials and has potential applications in various fields, including drug development. The nature of the boron-nitrogen (B-N) bond in this and related molecules is of significant interest due to its partial double bond character, which arises from the donation of the nitrogen lone pair electrons into the vacant p-orbital of the boron atom. This interaction dictates the molecule's geometry, reactivity, and spectroscopic properties. This technical guide provides a comprehensive overview of the B-N bond characteristics in **Tris(methylamino)borane**, supported by experimental data, detailed experimental protocols, and computational insights. Where direct experimental data for **Tris(methylamino)borane** is limited, comparative data from its close analog, Tris(dimethylamino)borane ($B(N(CH_3)_2)_3$), is presented to provide valuable context.

B-N Bond Characteristics: A Quantitative Overview

The B-N bond in **Tris(methylamino)borane** exhibits properties intermediate between a single and a double bond. This partial π -character results in a shorter bond length and a significant rotational barrier compared to a typical single bond.

Table 1: Summary of Quantitative Data for the B-N Bond in Aminoboranes

Property	Tris(methylamino)borane	Tris(dimethylamino)borane (for comparison)	Source
B-N Bond Length (Å)	No experimental data found. Computationally estimated to be similar to Tris(dimethylamino)borane.	1.42 - 1.45	[1]
B-N Bond Order	No experimental data found. Computationally estimated to be similar to Tris(dimethylamino)borane.	~1.3	[1]
¹⁵ N NMR Chemical Shift (ppm)	-330.8 (relative to neat nitromethane)	Not available	Wrackmeyer, B. (1983). Natural abundance ¹⁵ N NMR of boron-nitrogen compounds: Sign and magnitude of ¹ J(¹⁵ N ¹¹ B) in Tris(methylamino)borane. Journal of Magnetic Resonance, 54(1), 174-176.
¹ J(¹⁵ N, ¹¹ B) Coupling Constant (Hz)	48.8	Not available	Wrackmeyer, B. (1983). Natural abundance ¹⁵ N NMR of boron-nitrogen compounds: Sign and magnitude of ¹ J(¹⁵ N ¹¹ B) in

Tris(methylamino)borane. Journal of Magnetic Resonance, 54(1), 174-176.

Rotational Barrier (kcal/mol)	No experimental data found. Estimated to be in the range of 10-15 kcal/mol based on related aminoboranes.	No specific value found, but significant barrier is expected.	[2]
B-N Stretching Frequency (cm ⁻¹)	No experimental data found.	No specific assignment found.	

Experimental Protocols

The synthesis and characterization of **Tris(methylamino)borane** require careful handling due to its sensitivity to air and moisture. All manipulations should be performed under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.

Synthesis of Tris(methylamino)borane

This protocol is adapted from general procedures for the synthesis of aminoboranes.

Materials:

- Boron trichloride (BCl₃) or a solution in an inert solvent
- Methylamine (CH₃NH₂), anhydrous, condensed or as a solution in an inert solvent
- Anhydrous, degassed solvent (e.g., hexane, toluene, or diethyl ether)
- Schlenk flask and other standard Schlenk line glassware
- Low-temperature bath (e.g., dry ice/acetone)

Procedure:

- Set up a Schlenk flask equipped with a magnetic stir bar, a dropping funnel, and a gas inlet/outlet connected to a bubbler.
- Flame-dry the glassware under vacuum and backfill with an inert gas.
- Dissolve an excess of methylamine (at least 6 equivalents) in the chosen anhydrous solvent and cool the solution to -78 °C in the low-temperature bath.
- Slowly add a solution of boron trichloride (1 equivalent) in the same solvent to the stirred methylamine solution via the dropping funnel. The reaction is exothermic and should be controlled by the rate of addition.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours.
- A white precipitate of methylammonium chloride will form. Filter the reaction mixture under an inert atmosphere to remove the salt.
- Remove the solvent from the filtrate under reduced pressure to yield crude **Tris(methylamino)borane**.
- Purify the product by vacuum distillation.

X-ray Crystallography

Obtaining single crystals of **Tris(methylamino)borane**, a liquid at room temperature, requires in-situ crystallization at low temperatures.

Procedure:

- A small amount of purified **Tris(methylamino)borane** is sealed in a glass capillary under an inert atmosphere.
- The capillary is mounted on the goniometer head of a single-crystal X-ray diffractometer equipped with a low-temperature device (e.g., a cryostream).
- The sample is cooled to a temperature below its melting point.

- A single crystal is grown in situ using techniques such as zone melting or by carefully annealing the polycrystalline solid.
- Once a suitable single crystal is obtained, the X-ray diffraction data is collected at low temperature.

NMR Spectroscopy

Due to its air and moisture sensitivity, samples for NMR spectroscopy must be prepared in a glovebox or using a Schlenk line.

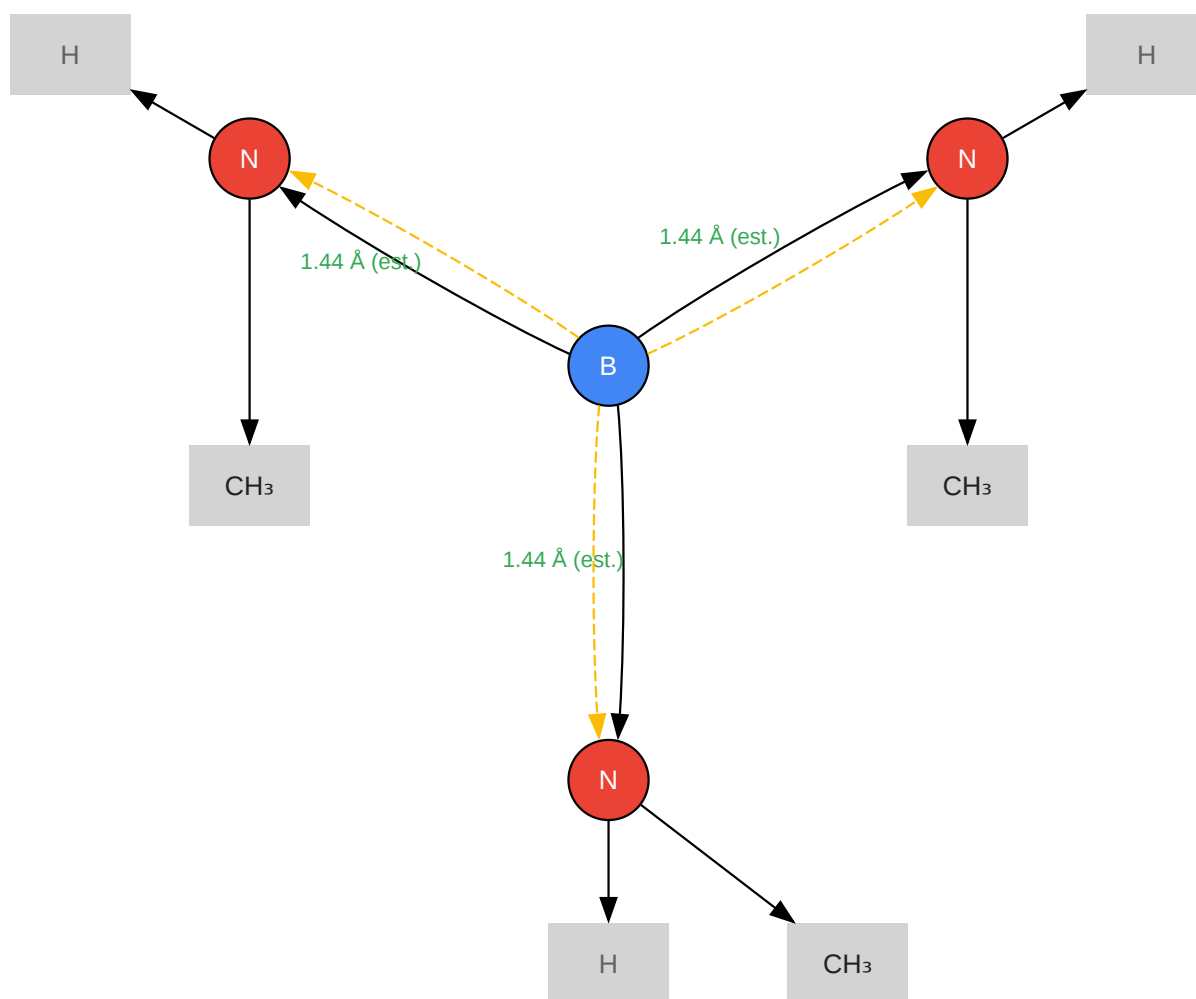
Procedure:

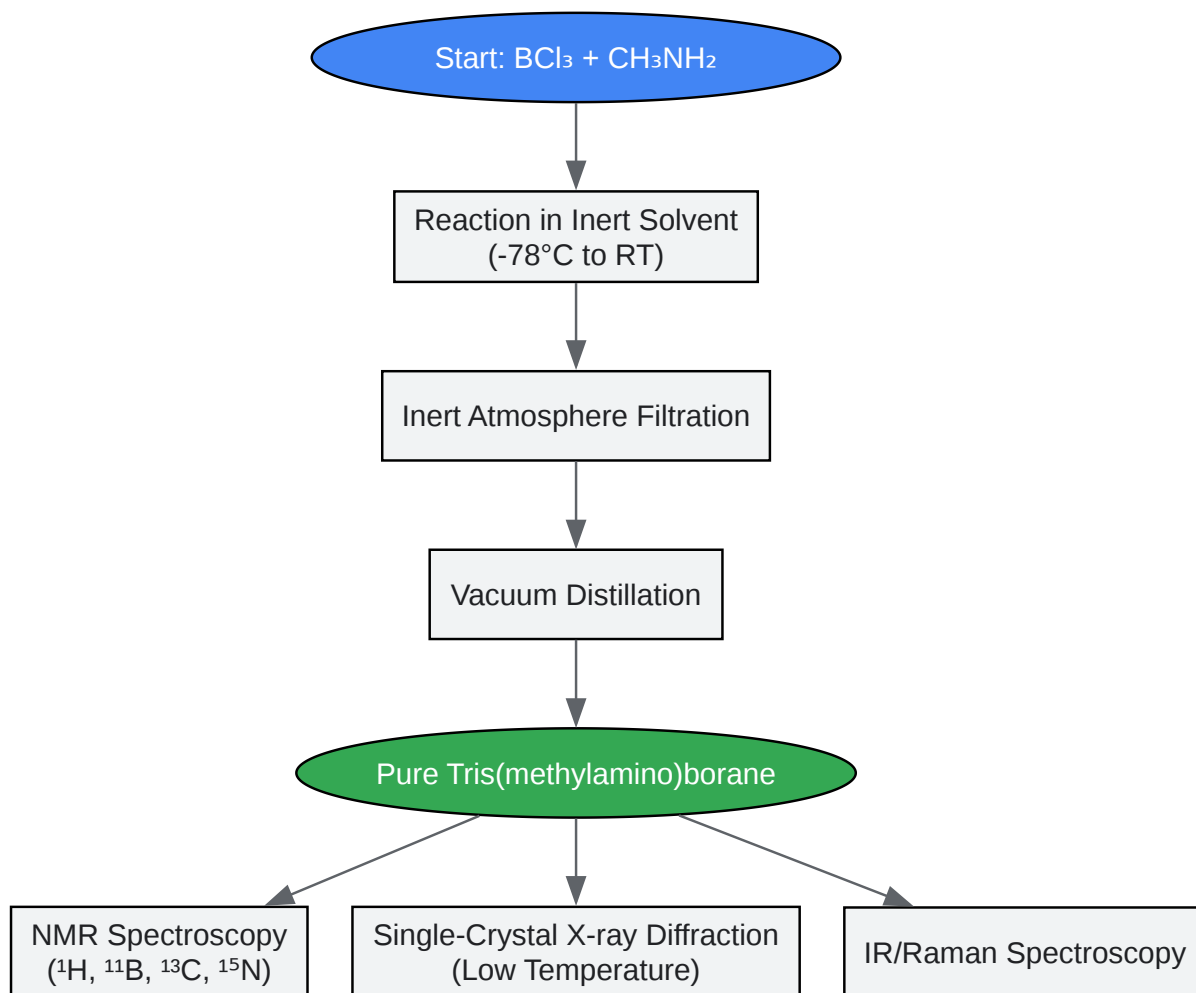
- In a glovebox, dissolve a small amount of **Tris(methylamino)borane** in a dry, deuterated solvent (e.g., C_6D_6 , CDCl_3) that has been stored over molecular sieves.
- Transfer the solution to an NMR tube and seal it with a cap and parafilm, or preferably, use a J. Young NMR tube.
- Alternatively, on a Schlenk line, place the sample in the NMR tube, attach it to the line, and evacuate and backfill with inert gas several times.
- Condense the deuterated solvent into the cooled NMR tube under vacuum.
- Seal the NMR tube.
- Acquire ^1H , ^{11}B , ^{13}C , and ^{15}N NMR spectra as required. For ^{11}B and ^{15}N NMR, a quartz NMR tube may be used to avoid background signals from borosilicate glass.

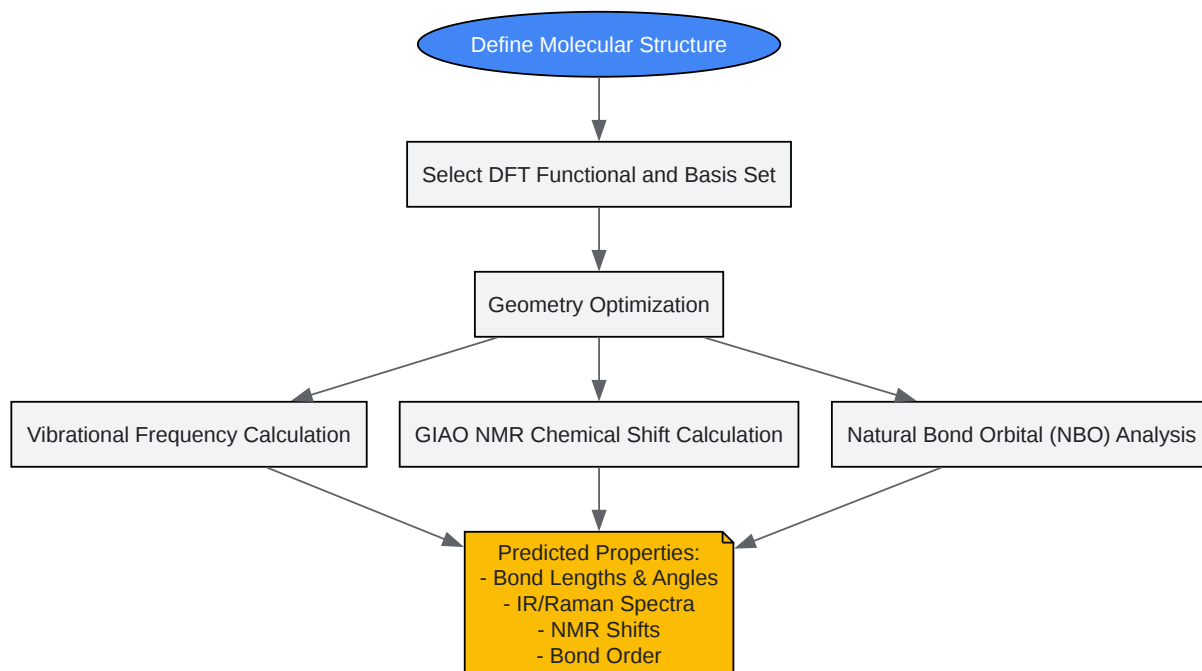
Visualizations

Molecular Structure and Bonding

The following diagram illustrates the planar geometry around the boron atom and the delocalization of the nitrogen lone pair electrons, which confers partial double bond character to the B-N bonds.







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References

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